

cross-reactivity studies of 4-aminooctanoic acid with GABA receptors

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Compound of Interest

Compound Name: 4-aminooctanoic Acid

Cat. No.: B13538908

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No-Data-Found

After a comprehensive search of the available scientific literature, we were unable to find any studies investigating the cross-reactivity of **4-aminooctanoic acid** with GABA receptors. Our search included databases of published research in pharmacology, neuroscience, and biochemistry.

The searches for terms such as "**4-aminooctanoic acid**" AND "GABA receptor" binding, "**4-aminooctanoic acid**" AND "GABAergic activity", "pharmacology of omega-amino acids at GABA receptors", and "structure-activity relationship of amino acids at GABA receptors" did not yield any results containing specific data on the interaction between **4-aminooctanoic acid** and any subtype of GABA receptor.

Therefore, we are unable to provide a comparison guide with quantitative data, experimental protocols, or visualizations as requested, due to the absence of primary research on this specific topic.

We recommend that researchers interested in the potential GABAergic activity of **4-aminooctanoic acid** would need to conduct initial in vitro binding and functional assays to determine if any interaction exists. Such studies would be the first step in characterizing its pharmacological profile at GABA receptors.

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